An In-depth Technical Guide to But-2-ene-1,3-diol

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Compound of Interest	
Compound Name:	*But-2-ene-1,3-diol*
CAS No.:	*62539-54-2*
Cat. No.:	*B15448487*

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Introduction

But-2-ene-1,3-diol, a member of the unsaturated diol family of organic compounds, possesses a unique structural arrangement with both a carbon-carbon double bond and two hydroxyl groups. This configuration, specifically an allylic diol, imparts a distinct reactivity profile, making it a molecule of interest for further chemical synthesis and potential applications in various scientific fields, including drug development. This technical guide provides a comprehensive overview of its chemical properties, plausible synthetic routes, and potential utility for researchers and scientists.

Nomenclature and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **but-2-ene-1,3-diol**.[1] The structure consists of a four-carbon chain with a double bond between the second and third carbon atoms, and hydroxyl groups attached to the first and third carbon atoms. The presence of the double bond allows for the existence of (E) and (Z) stereoisomers.

Physicochemical Properties

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A summary of the key computed physicochemical properties of **but-2-ene-1,3-diol** is presented in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C4H8O2	PubChem[1]
Molecular Weight	88.11 g/mol	PubChem[1]
IUPAC Name	but-2-ene-1,3-diol	PubChem[1]
CAS Number	62539-54-2	PubChem[1]
SMILES	CC(=CCO)O	PubChem[1]
InChI	InChI=1S/C4H8O2/c1-4(6)2-3-5/h2,5-6H,3H2,1H3	PubChem[1]
InChIKey	DXXXHNQOKVRSES-UHFFFAOYSA-N	PubChem[1]
XLogP3	-0.1	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	88.052429494 Da	PubChem[1]
Monoisotopic Mass	88.052429494 Da	PubChem[1]
Topological Polar Surface Area	40.5 Å²	PubChem[1]
Heavy Atom Count	6	PubChem

Synthesis of But-2-ene-1,3-diol

A plausible synthetic route to **but-2-ene-1,3-diol** can be envisioned starting from readily available precursors. One such pathway involves the selective reduction of a suitable starting

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material containing the required carbon skeleton and oxygen functionalities. A potential starting material is 4-hydroxybut-2-enone. The synthesis would proceed via the selective reduction of the ketone functionality to a secondary alcohol.

Below is a conceptual workflow for the synthesis of **but-2-ene-1,3-diol**.

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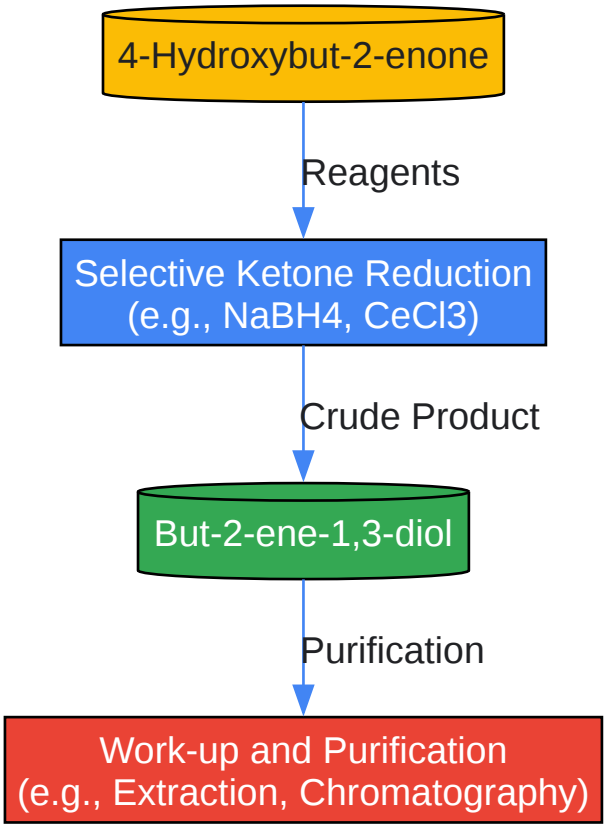

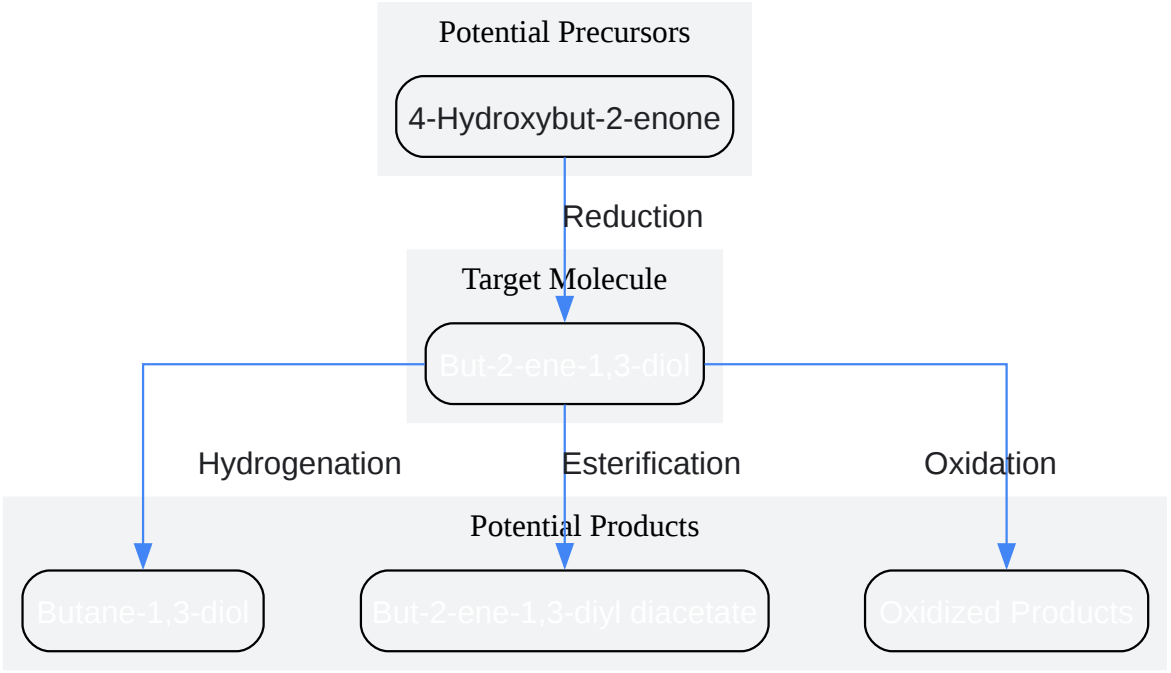

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References

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